

5-Aminoisotonitazene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Aminoisotonitazene

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This technical guide provides an in-depth overview of **5-Aminoisotonitazene**, a significant metabolite of the potent synthetic opioid isotonitazene. This document is intended for researchers, scientists, and drug development professionals, offering core chemical information, quantitative analytical data, and detailed experimental methodologies.

Core Chemical Information

CAS Number: 2732926-25-7[\[1\]](#)

Formal Name: 5-amino-N,N-diethyl-2-[[4-(1-methylethoxy)phenyl]methyl]-1H-benzimidazole-1-ethanamine[\[1\]](#)

Synonyms: 5-Amino Isotodesnitazene[\[1\]](#)[\[2\]](#)

Molecular Formula: C₂₃H₃₂N₄O[\[1\]](#)

Formula Weight: 380.5 g/mol [\[1\]](#)

Introduction

5-Aminoisotonitazene is categorized as an opioid and is recognized as a primary metabolite of isotonitazene, formed through the reduction of the parent compound's nitro group.[\[1\]](#)[\[3\]](#) It is primarily detected in blood samples in forensic casework.[\[1\]](#)[\[4\]](#) While its parent compound,

isotonitazene, is a potent μ -opioid receptor agonist, **5-Aminoisotonitazene** exhibits a lower potency.[1][3] This guide synthesizes available data to facilitate further research and understanding of this compound.

Quantitative Data

The following tables summarize key quantitative data for **5-Aminoisotonitazene** from various studies.

Table 1: In Vitro Pharmacological Data

Parameter	Value	Reference
Half-maximal Effective Concentration (EC ₅₀) at μ -opioid receptor	383 nM	[3]

Table 2: Analytical Method Validation Parameters

Parameter	Value	Matrix	Reference
Calibration Range	1.0–50 ng/mL	Human Whole Blood	[3]
Limit of Detection (LOD)	0.1 ng/mL	Human Whole Blood	[3]
Limit of Quantitation (LOQ)	0.5 ng/mL	Human Whole Blood	[3]

Table 3: Concentrations in Postmortem Casework

Specimen	Mean Concentration	Median Concentration	Reference
Blood	0.78 ng/mL	0.54 ng/mL	[1]

Experimental Protocols

Detailed methodologies for the analysis of **5-Aminoisotonitazene** in biological matrices are crucial for reproducible research. The following protocols are based on published forensic and analytical studies.

Sample Preparation: Solid-Phase Extraction (SPE)

A solid-phase extraction procedure has been utilized for the analysis of **5-Aminoisotonitazene** and other nitazene metabolites in blood and urine specimens.^[1] While the specific sorbent and elution solvents were not detailed in the abstract, this technique is a common and effective method for isolating analytes from complex biological matrices.

Sample Preparation: Basic Liquid-Liquid Extraction (LLE)

A basic liquid-liquid extraction method has been successfully employed for the quantification of **5-Aminoisotonitazene** in human whole blood, urine, and tissue.^{[3][5]} This procedure typically involves the addition of a basic buffer to the sample, followed by extraction with an organic solvent.

Instrumental Analysis: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Quantitative analysis of **5-Aminoisotonitazene** is commonly performed using LC-MS/MS.^{[1][3][5]}

- Chromatographic Separation: A C-18 analytical column is typically used for chromatographic separation.^{[3][5]}
- Detection: Detection is achieved using multiple reaction monitoring (MRM) mode.^[3]

Metabolite Discovery: Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS)

The identification and discovery of metabolites, including **5-Aminoisotonitazene**, have been carried out using LC-QTOF-MS.^[4] This high-resolution mass spectrometry technique allows for

the accurate mass measurement of precursor and product ions, facilitating the elucidation of chemical structures.

Metabolic Pathway

5-Aminoisotonitazene is a product of the *in vivo* metabolism of isotonitazene. The primary metabolic transformation is the reduction of the nitro group on the benzimidazole ring system.

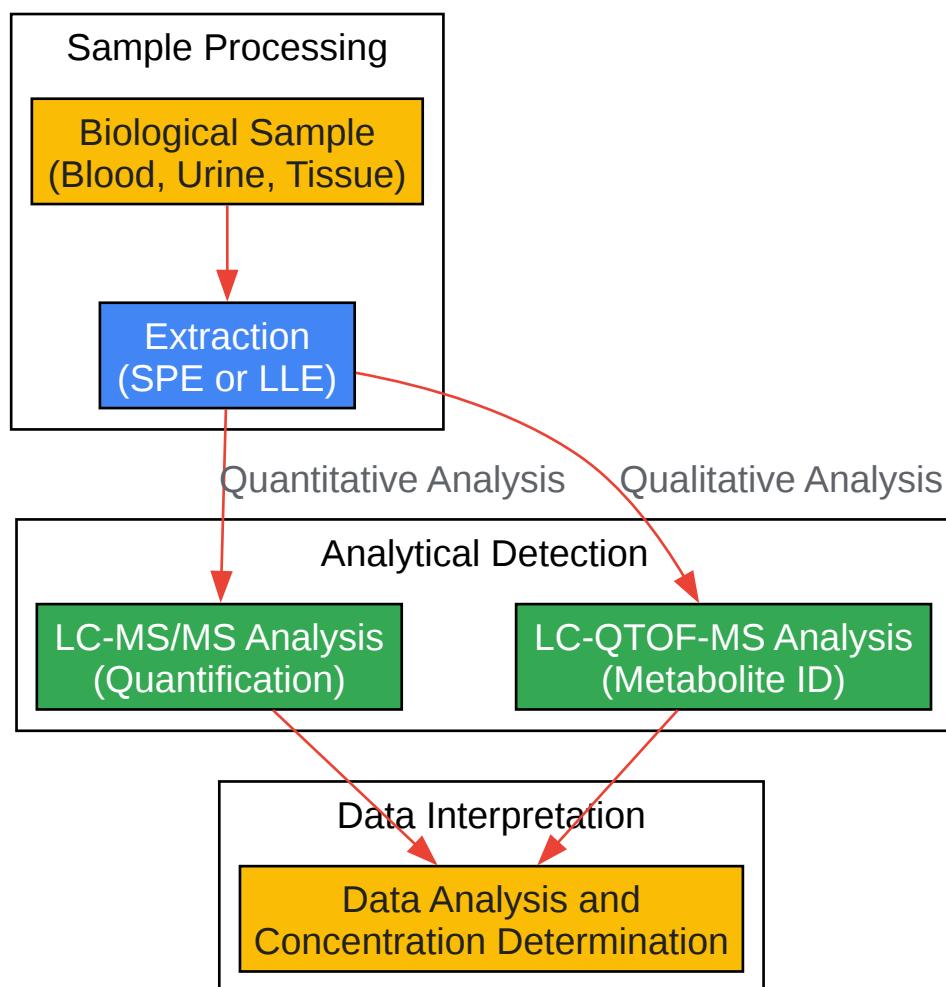


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Metabolism of Isotonitazene.

Signaling Pathways and Experimental Workflows

Currently, there is a lack of specific studies detailing the signaling pathways directly activated by **5-Aminoisotonitazene**. Its pharmacological activity has been characterized at the μ -opioid receptor, but further research is needed to elucidate its downstream signaling cascade. The primary experimental workflow involving this compound is its identification and quantification as a metabolite in forensic and toxicological analysis.

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Forensic analysis workflow.

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